

Technical Guide: Physicochemical Properties of 2,2'-Bisnaloxone

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Compound of Interest

Compound Name: 2,2'-Bisnaloxone

Cat. No.: B1495158

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the core physicochemical properties of **2,2'-Bisnaloxone**, a known impurity in naloxone preparations. The data presented is compiled from various chemical and pharmaceutical reference sources.

Chemical Identity and Molecular Weight

2,2'-Bisnaloxone, also known as dimeric naloxone or Naloxone EP Impurity E, is a substance that can be found in commercial preparations of the opioid antagonist naloxone[1][2][3]. Its presence may impact the purity and potency of the final drug product[1].

The key identification and molecular data for **2,2'-Bisnaloxone** are summarized in the table below.

Parameter	Value	References
Molecular Weight	652.73 g/mol	[3][4][5][6][7]
Formula Weight	652.7	[2]
Molecular Formula	C ₃₈ H ₄₀ N ₂ O ₈	[2][3][4][5][6][7]
CAS Number	211738-08-8	[1][2][4]

Physicochemical Properties

A summary of the known physical and chemical properties of **2,2'-Bisnaloxone** is provided below.

Property	Description	References
Appearance	White to beige or yellow crystalline solid	[1][3]
Solubility	Slightly soluble in chloroform, DMSO, and methanol. Almost insoluble in water.	[1][2]
UV Maximum Absorption (λ_{max})	229, 275 nm	[2]
Storage Temperature	-10 to -25°C or -20°C	[2][7]
Stability	Stable at room temperature and pressure, but may decompose under high temperature or light. Reported to be stable for at least 4 years when stored at -20°C.	[1][2]

Experimental Considerations

Currently, there is limited publicly available information regarding detailed experimental protocols for the specific synthesis of **2,2'-Bisnaloxone**, as it is primarily considered an impurity formed during the production of naloxone[1]. The focus in the literature is more on its detection and control in naloxone drug products[1].

Similarly, there is a lack of information on the involvement of **2,2'-Bisnaloxone** in specific biological signaling pathways. Its primary characterization is as a chemical entity related to naloxone, and extensive biological activity studies do not appear to be widely published.

Due to the absence of detailed experimental workflows or established signaling pathway interactions in the available literature, the creation of corresponding diagrams is not feasible at

this time. Researchers investigating this molecule may need to develop their own methodologies for synthesis and biological characterization.

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